

cADPR Technical Support Center: Preventing Hydrolysis in Aqueous Solutions

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Compound of Interest

Compound Name: *Cyclic ADP-Ribose (ammonium salt)*

Cat. No.: *B10786831*

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Welcome to the Application Scientist Support Center for cyclic ADP-ribose (cADPR) handling and experimental design. Because cADPR is a critical second messenger responsible for mobilizing intracellular calcium via ryanodine receptors, maintaining its structural integrity in vitro is paramount.

This guide provides field-proven troubleshooting strategies, mechanistic explanations, and self-validating protocols to prevent the rapid degradation of cADPR in aqueous environments.

Fundamental Stability & Storage FAQs

Q: Why does native cADPR degrade so rapidly in my aqueous working buffers? A: The instability of cADPR is fundamentally driven by its highly labile N1-glycosidic bond. In neutral to slightly acidic aqueous solutions, this bond undergoes spontaneous hydrolysis, which opens the macrocyclic ring and converts the active molecule into inactive ADP-ribose (ADPR). Temperature heavily accelerates this reaction. At room temperature, the half-life of cADPR is approximately 10 days, but this plummets to just 24 hours at 37°C .

Q: What is the optimal storage protocol to prevent baseline degradation? A: Never store cADPR in an aqueous working solution for prolonged periods. Even frozen aqueous solutions

at -20°C exhibit slow, continuous degradation to ADPR. The authoritative standard is to store the compound in its lyophilized (freeze-dried) form at -80°C in a desiccator. Only reconstitute the exact amount needed immediately prior to your experiment.

Enzymatic Degradation & Inhibition FAQs

Q: My cell lysates rapidly deplete cADPR even when kept strictly at 4°C. What is the mechanism? A: Mammalian tissues heavily express CD38 and CD157 (Bst-1). These are multifunctional enzymes possessing both ADP-ribosyl cyclase (synthesis) and cADPR hydrolase (degradation) activities. In the presence of water, the hydrolase activity rapidly cleaves cADPR into ADPR. The active site for this hydrolysis involves specific cysteine residues (Cys-119 and Cys-201) and a critical lysine residue (Lys-129) that binds the cADPR molecule.

Q: How can I inhibit CD38-mediated hydrolysis during intracellular assays or lysate preparations? A: ATP acts as an endogenous competitive inhibitor of CD38. Millimolar concentrations of ATP compete directly with cADPR for the Lys-129 binding pocket, effectively blocking the hydrolase activity and stabilizing the cADPR pool. For in vitro lysate assays, supplementing your buffer with 1–5 mM ATP (or a non-hydrolyzable ATP analog) prevents enzymatic depletion.

Hydrolysis-Resistant Analogs FAQs

Q: I am conducting long-term live-cell imaging (48+ hours). Native cADPR degrades too fast under physiological conditions. What are my alternatives? A: For extended assays, you must substitute native cADPR with rationally designed, hydrolysis-resistant analogs.

- **cADPcR (Cyclic ADP-carbocyclic-ribose):** This analog replaces the oxygen in the N1-ribose ring with a methylene group. This structural change completely prevents N1-glycosidic cleavage, rendering it highly stable in aqueous solutions while retaining biological activity.
- **8-Br-7-CH-cADPR:** A membrane-permeant antagonist where the N7 is replaced by carbon, and C8 is brominated. This modification confers extreme resistance to both chemical and enzymatic hydrolysis, making it ideal for long-term inhibition studies.

Quantitative Data: cADPR Stability & Kinetics

To assist in experimental planning, the following table summarizes the degradation kinetics and storage parameters for cADPR and its analogs.

Compound / Condition	Temperature	pH	Half-Life / Stability	Primary Degradation Route
Native cADPR (Aqueous)	25°C (Room Temp)	~6.5 - 7.0	~10 Days	Spontaneous N1-bond cleavage
Native cADPR (Aqueous)	37°C (Physiological)	7.4	~24 Hours	Spontaneous N1-bond cleavage
Native cADPR (Aqueous)	-20°C (Frozen)	7.4	Slow degradation	Ice-crystal catalyzed hydrolysis
Native cADPR (Lyophilized)	-80°C	N/A	> 12 Months	None (Stable)
cADPcR (Analog)	37°C	7.4	Stable (> weeks)	Hydrolysis-resistant
8-Br-7-CH-cADPR	37°C	7.4	Stable (> weeks)	Hydrolysis-resistant

Experimental Methodologies

Protocol 1: Reconstitution and Handling of Native cADPR

This protocol is a self-validating system designed to prevent ambient moisture from initiating premature hydrolysis.

- **Equilibration:** Remove the lyophilized cADPR vial from -80°C storage and place it in a desiccator at room temperature for 30 minutes. **Causality:** Opening a cold vial exposes the powder to atmospheric moisture, causing condensation and immediate localized hydrolysis.

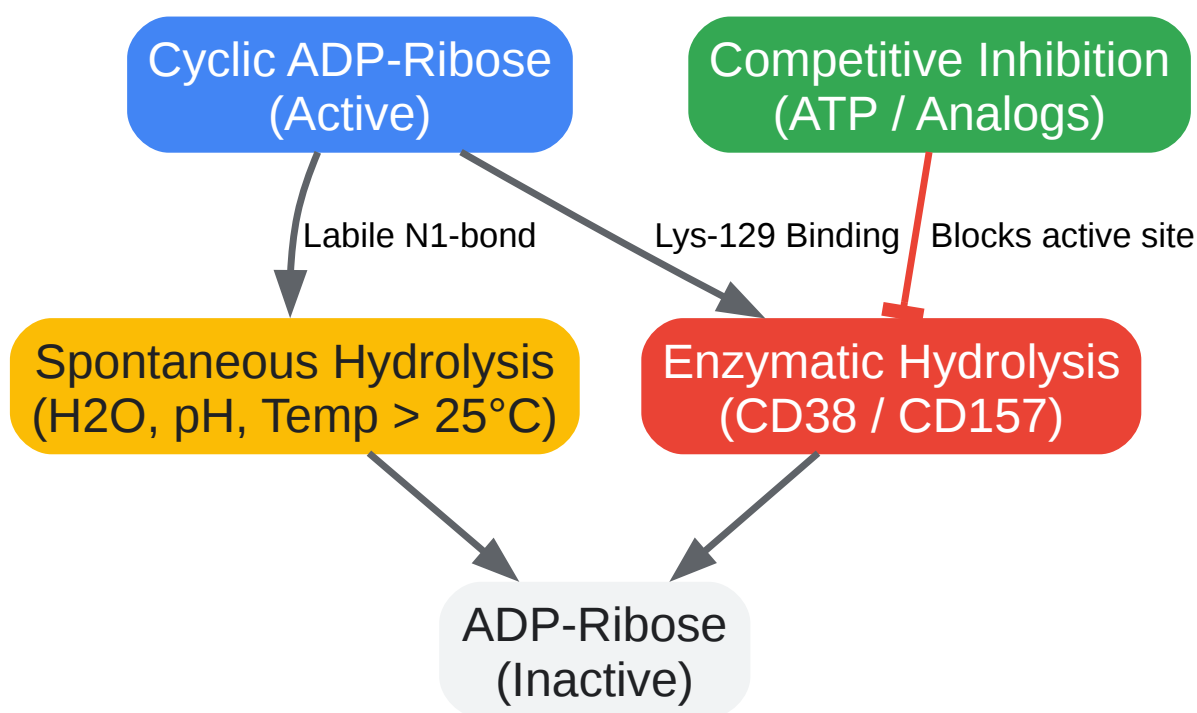
- **Reconstitution:** Add ice-cold, nuclease-free water or a tightly buffered solution (pH 7.4) to achieve a >50 mM stock. Avoid acidic buffers (pH < 6.5), which accelerate N1-glycosidic bond cleavage.
- **Homogenization:** Do not vortex vigorously. Gently pipette up and down while keeping the tube on ice.
- **Aliquoting:** Immediately divide the stock into single-use aliquots (e.g., 5-10 μ L) to entirely eliminate freeze-thaw cycles.
- **Preservation:** Flash-freeze the aliquots in liquid nitrogen and transfer them to -80°C.

Protocol 2: CD38 Hydrolase Inhibition in Cell Lysates

Use this protocol when extracting endogenous cADPR or testing cADPR in tissue homogenates.

- **Buffer Preparation:** Prepare a standard lysis buffer (pH 7.4) and supplement it with 5 mM ATP and 2.5 mM MgCl₂. Causality: ATP competitively binds the Lys-129 pocket of CD38, while MgCl₂ stabilizes the ATP complex.
- **Cold Lysis:** Homogenize the tissue/cells strictly at 4°C to depress baseline thermodynamic hydrolysis.
- **Validation Step:** To ensure your system is protected, run a parallel control lysate without ATP. Extract the nucleotides using 0.6 M perchloric acid, neutralize, and measure cADPR levels via HPLC (UV detection at 260 nm). The ATP-treated sample should show >90% preservation of the cADPR peak compared to the depleted control.

Visualizations



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Caption: Mechanisms of cADPR hydrolysis and targeted inhibition strategies.



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Caption: Best-practice workflow for handling and preserving cADPR integrity.

References

- Does Cyclic ADP-Ribose (cADPR) Activate the Non-selective Cation Channel TRPM2? Frontiers in Immunology[[Link](#)]
- CD38–Cyclic ADP-Ribose Signal System in Physiology, Biochemistry, and Pathophysiology Cells (MDPI)[[Link](#)]
- Design and Synthesis of Cyclic ADP-4-Thioribose as a Stable Equivalent of Cyclic ADP-Ribose, a Calcium Ion-Mobilizing Second Messenger National Institutes of Health (PMC) [[Link](#)]
- Technical Information about 8-Br-7-CH-cADPR BIOLOG Life Science Institute [[Link](#)]
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